

# Essential Safety and Handling Protocols for TC299423

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## Compound of Interest

Compound Name: TC299423

Cat. No.: B611238

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This document provides crucial safety and logistical information for the handling, use, and disposal of **TC299423** (CAS No. 1975146-56-5), a novel, potent, and brain-penetrant agonist for nicotinic acetylcholine receptors (nAChRs). Given that this compound is intended for research use only and is a biologically active molecule, adherence to stringent safety protocols is mandatory to ensure personnel safety and experimental integrity.

Disclaimer: No official Safety Data Sheet (SDS) for **TC299423** is publicly available at this time. The following guidance is based on best practices for handling novel, potent research compounds and information gathered from available scientific literature and supplier data. All personnel must conduct a risk assessment prior to beginning work with this compound.

## Compound Identification and Properties

**TC299423** is a solid powder and is typically shipped as a non-hazardous chemical under ambient temperatures.<sup>[1]</sup> It is a selective agonist for  $\alpha 6\beta 2^*$  and  $\alpha 4\beta 2^*$  nAChRs.<sup>[1]</sup>

Property	Value	Source
IUPAC Name	(E)-5-(Pyrimidin-5-yl)-1,2,3,4,7,8-hexahydroazocine	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	1975146-56-5	<a href="#">[1]</a>
Molecular Formula	C11H15N3	<a href="#">[1]</a>
Molecular Weight	189.26 g/mol	<a href="#">[1]</a>
Appearance	Solid powder	<a href="#">[1]</a>
Short-Term Storage	Dry, dark, and at 0 - 4 °C (days to weeks)	<a href="#">[1]</a>
Long-Term Storage	-20 °C (months to years)	<a href="#">[1]</a>

## Personal Protective Equipment (PPE) and Engineering Controls

Due to its high potency and biological activity, a comprehensive approach to exposure prevention is required.

### Engineering Controls

- Primary: All handling of **TC299423** powder, including weighing and preparation of stock solutions, must be conducted in a certified chemical fume hood or a powder containment hood to prevent inhalation of airborne particles.
- Secondary: A designated area within the laboratory should be established for the handling of **TC299423** to minimize the risk of cross-contamination. An eyewash station and safety shower must be readily accessible.

### Personal Protective Equipment (PPE)

- Hand Protection: Wear nitrile gloves at all times. Due to the lack of specific chemical resistance data, it is recommended to double-glove when handling the pure compound or concentrated solutions. Change gloves immediately if contaminated.

- **Eye Protection:** Chemical safety goggles are mandatory to protect against splashes or airborne powder.
- **Body Protection:** A fully buttoned laboratory coat must be worn. Consider using disposable sleeves for added protection during extensive handling.
- **Respiratory Protection:** While engineering controls are the primary defense, a NIOSH-approved respirator (e.g., N95 or higher) may be required for specific procedures such as cleaning up spills outside of a fume hood, based on your institutional risk assessment.

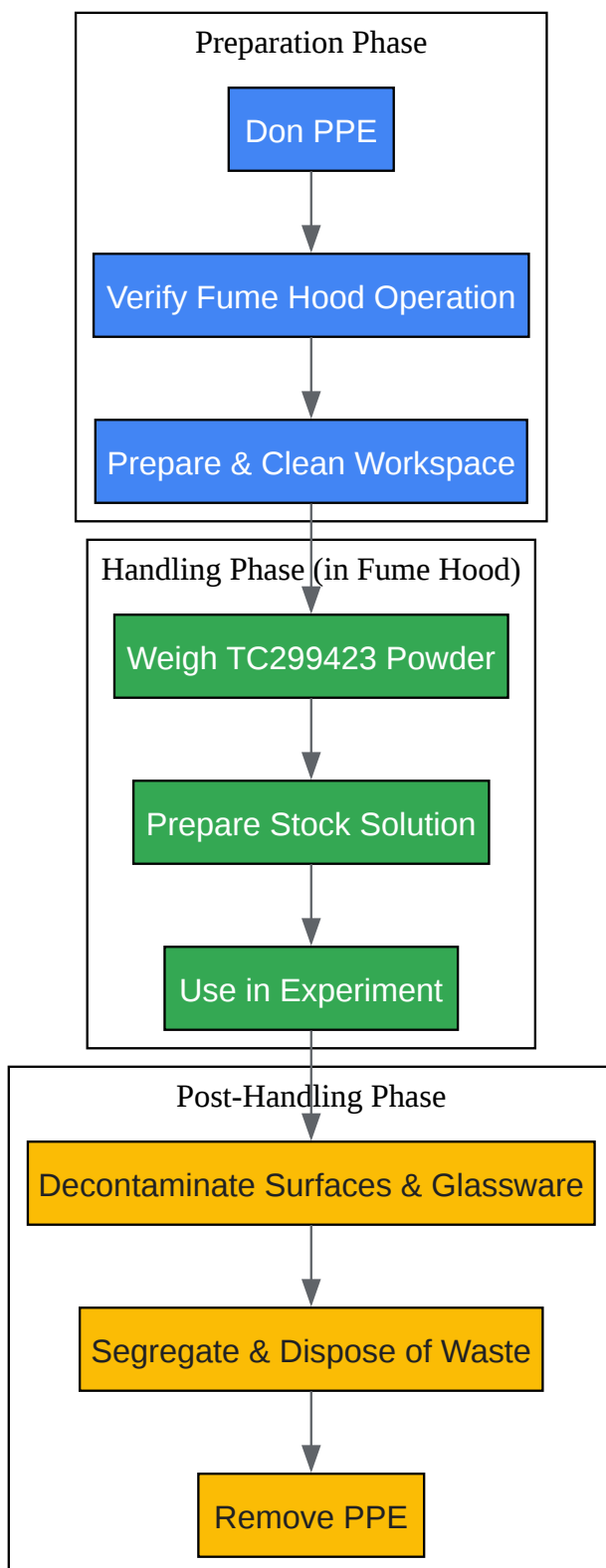
## Operational and Disposal Plans

### Experimental Protocol: Step-by-Step Handling Guide

- **Preparation:** Before retrieving the compound, ensure the chemical fume hood is operational and the workspace is clean and uncluttered. Assemble all necessary equipment (spatulas, weigh boats, vials, solvents) and PPE.
- **Weighing:** Tare the balance with a clean weigh boat inside the fume hood. Carefully transfer the required amount of **TC299423** powder using a dedicated spatula. Avoid generating dust.
- **Solubilization:** Add the desired solvent to the vessel containing the powder. Ensure the container is capped before mixing to prevent aerosol generation.
- **Use in Experiments:** When using solutions of **TC299423**, adhere to all standard laboratory safety practices. Clearly label all containers with the compound name, concentration, and date.
- **Decontamination:** Wipe down the work area in the fume hood with an appropriate solvent (e.g., 70% ethanol) followed by a cleaning agent. Decontaminate all reusable equipment that came into contact with the compound.
- **Disposal:** All solid waste (gloves, weigh boats, paper towels) contaminated with **TC299423** should be placed in a sealed, labeled hazardous waste container. Liquid waste should be collected in a designated, labeled hazardous waste container for organic or halogenated solvents, as appropriate. Follow all institutional and local regulations for chemical waste disposal.

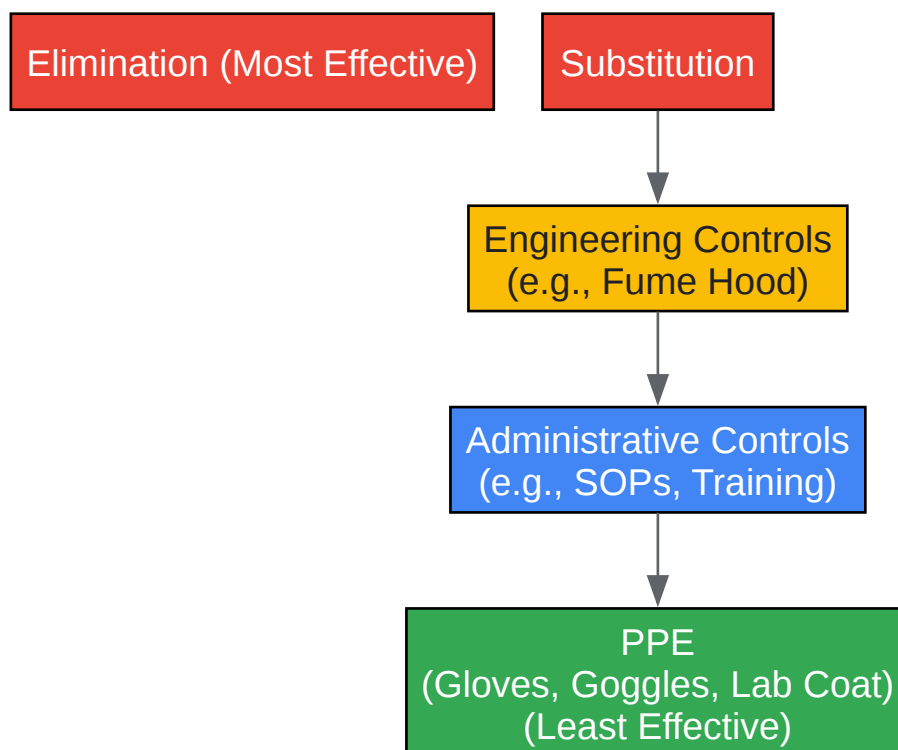
## Visualized Workflows and Safety Hierarchies

To further clarify procedural steps and safety logic, the following diagrams have been generated.



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Caption: Experimental workflow for handling **TC299423**.



Hierarchy of Safety Controls

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Caption: Hierarchy of controls for safe chemical handling.

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